

# An In-Depth Technical Guide to Diethyl Terephthalate (CAS 663-09-9)

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## Compound of Interest

Compound Name: *Diethyl terephthalate*

Cat. No.: *B1670542*

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Diethyl terephthalate** (DET), a significant chemical compound with diverse industrial and pharmaceutical applications. This document details its chemical and physical properties, synthesis protocols, key applications, biological fate, and analytical methodologies to support advanced research and development activities.

## Chemical and Physical Properties

**Diethyl terephthalate** is a diester of terephthalic acid and ethanol. It is a white crystalline solid at room temperature and serves as a crucial intermediate in the synthesis of various polymers and as a specialized excipient in pharmaceutical formulations.[\[1\]](#)[\[2\]](#)

## Identifiers and Nomenclature

All primary identification and structural information for **Diethyl terephthalate** are summarized in Table 1.

Identifier	Value	Reference(s)
CAS Number	636-09-9	[3]
IUPAC Name	diethyl benzene-1,4-dicarboxylate	
Synonyms	Terephthalic acid diethyl ester, Diethyl p-phthalate	[4][5]
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O <sub>4</sub>	[3]
Molecular Weight	222.24 g/mol	[1][4]
InChI Key	ONIHPYYWNBVMD-UHFFFAOYSA-N	[6]
Canonical SMILES	CCOC(=O)C1=CC=C(C=C1)C(=O)OCC	[6]

## Physicochemical Data

Quantitative physicochemical data for **Diethyl terephthalate** are presented in Table 2, providing essential parameters for experimental and process design.

Property	Value	Reference(s)
Appearance	White to pale cream crystalline solid	[2][7]
Melting Point	42 - 45 °C	[2][5]
Boiling Point	302 °C (at 760 mmHg)	[2][5]
Density	1.10 - 1.11 g/mL (at 25 °C)	[1][2]
Vapor Pressure	0.1 mbar (at 20 °C)	[2]
Flash Point	117 °C	[2][5]
Solubility	Limited solubility in water; Soluble in ethanol, acetone, chloroform, and ethyl acetate.	[6][5]
LogP (Octanol/Water)	3.8	

## Spectral Information

Comprehensive spectral data, including  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, Mass Spectrometry (MS), and Infrared (IR) spectroscopy, are available for **Diethyl terephthalate** through public databases such as PubChem.[3] This information is critical for structural elucidation and purity assessment.

## Synthesis and Manufacturing

**Diethyl terephthalate** can be synthesized through several established routes, including reaction from an acid chloride, direct esterification of the corresponding carboxylic acid, and innovative bio-based cascade processes.

## Experimental Protocol: Synthesis from Terephthaloyl Chloride

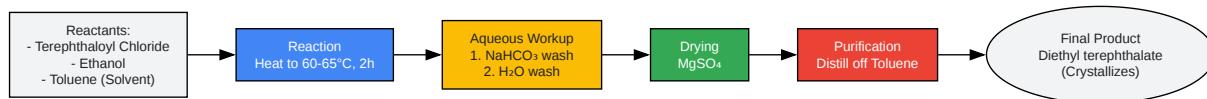
This method provides a high-yield synthesis of **Diethyl terephthalate** from terephthaloyl chloride and ethanol.[8]

## Materials:

- Terephthaloyl chloride (40.6 g, 0.20 mol)
- Ethanol (18.4 g, 0.40 mol)
- Toluene (100 mL)
- 10% Sodium bicarbonate solution
- Distilled water
- Magnesium sulfate

## Procedure:

- Charge a 250 mL three-necked round-bottom flask equipped with a mechanical stirrer and reflux condenser with 100 mL of toluene and 40.6 g of terephthaloyl chloride.
- Add 18.4 g of ethanol dropwise to the solution.
- Heat the reaction mixture to 60-65 °C for two hours. Monitor the reaction's completion via IR spectroscopy by observing the disappearance of the acid chloride peak at  $\sim 1775 \text{ cm}^{-1}$ .
- After cooling, wash the solution three times with a 10% sodium bicarbonate solution, followed by three washes with distilled water.
- Dry the organic layer over magnesium sulfate.
- Filter to remove the desiccant and remove the toluene by distillation.
- The residue, **Diethyl terephthalate**, will crystallize upon standing. This protocol typically yields around 38 g (86%).[8]



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Synthesis Workflow from Terephthaloyl Chloride.

## Experimental Protocol: Fischer Esterification from Terephthalic Acid

The Fischer esterification provides a direct route from terephthalic acid to its diethyl ester using an acid catalyst.[9]

Materials:

- Terephthalic acid (5.82 g)
- Ethanol (150 mL)
- Concentrated sulfuric acid (2 mL)
- Potassium carbonate (17 g)
- Water (300 mL)

Procedure:

- Combine 5.82 g of terephthalic acid, 150 mL of ethanol, and 2 mL of concentrated sulfuric acid in a 250 mL round-bottom flask with a stir bar.
- Heat the mixture in an oil bath at 80 °C with stirring for 4 days, or until the suspended solid fully dissolves.
- Cool the reaction mixture to room temperature.
- Prepare a solution of 17 g of potassium carbonate in 300 mL of water and pour the cooled reaction mixture into it to neutralize the acid.
- Reduce the volume of the resulting solution to approximately 300 mL by gentle heating (60 °C) on a hotplate.
- Cool the concentrated solution to induce precipitation of the product.

- Collect the solid product by vacuum filtration, wash the filter cake with water, and dry thoroughly. The reported yield for this specific procedure is 41.77%.[\[9\]](#)

## Experimental Protocol: Cascade Synthesis from Biomass-Derived Muconic Acid

A modern, sustainable approach involves a two-step cascade process starting from biomass-derived muconic acid.[\[10\]](#)[\[11\]](#)

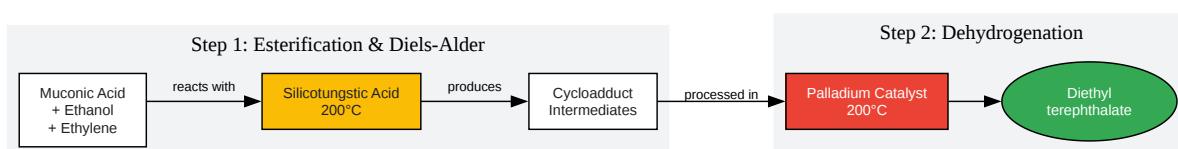
### Materials:

- trans,trans-Muconic acid (TTMA) (0.5 mmol)
- Ethanol (20 mL)
- Ethylene
- Silicotungstic acid (catalyst, 0.005 mmol)
- Palladium on carbon (Pd/C) (catalyst)

### Procedure:

- Step 1: Esterification and Diels-Alder Reaction.
  - In a high-pressure reactor, combine TTMA (0.5 mmol), ethanol (20 mL), and silicotungstic acid (0.005 mmol).
  - Pressurize the reactor with ethylene (e.g., 2.0 MPa).
  - Heat the mixture to 200 °C for 240 minutes. This step yields the key cycloadduct intermediates with high selectivity.[\[10\]](#)[\[11\]](#)
- Step 2: Dehydrogenation.
  - To the resulting mixture from Step 1, add a palladium catalyst.

- Heat the reaction at 200 °C for 360 minutes under an inert atmosphere (e.g., N<sub>2</sub>). This step aromatizes the ring to form **Diethyl terephthalate**.[\[11\]](#)
- The reaction is preferentially carried out under neutral or slightly basic conditions for optimal yield.[\[11\]](#)
- The final product can be purified by standard methods like distillation. The overall reported yield is 80.6%.[\[10\]](#)[\[11\]](#)



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Cascade Synthesis from Biomass-Derived Muconic Acid.

## Applications

**Diethyl terephthalate** is a versatile compound with significant utility in both large-scale industrial processes and specialized, high-value applications.

### Industrial Applications

- Polymer Production: DET's primary industrial use is as a monomer and intermediate in the synthesis of polyesters, most notably polyethylene terephthalate (PET).[\[1\]](#)[\[6\]](#)[\[12\]](#)
- Plasticizers: It is employed as a plasticizer to increase the flexibility and workability of various polymers.[\[1\]](#)
- Solvents: Due to its excellent solubility characteristics for a range of organic substances, it serves as a solvent in chemical reactions and formulations.[\[1\]](#)
- Coatings and Adhesives: The compound is a component in the formulation of coatings and adhesives, where it contributes to adhesion and durability.[\[1\]](#)

## Pharmaceutical and Drug Development Applications

In the pharmaceutical sector, **Diethyl terephthalate** is a recognized excipient valued for its ability to improve drug product performance.[\[13\]](#)

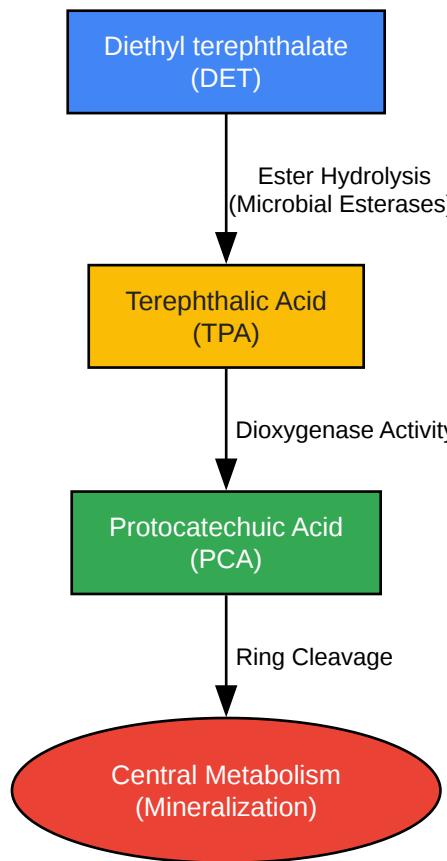
- Drug Formulation: It is used as a building block and excipient in various drug formulations, where it can enhance the stability and solubility of active pharmaceutical ingredients (APIs).  
[\[1\]](#)[\[13\]](#)
- Drug Delivery Systems: DET functions as a solvent, plasticizer, and carrier in advanced drug delivery systems, including transdermal patches, topical medications, and certain inhalers.  
[\[13\]](#)
- Tablet Coatings: It is used as a plasticizer in the enteric film coatings of tablets and capsules to control drug release and prevent cracking of the solid dosage form.[\[14\]](#)[\[15\]](#)

## Biological Fate and Toxicology

Understanding the environmental impact and toxicological profile of DET is crucial for its safe handling and application.

## Biodegradation and Metabolic Pathways

**Diethyl terephthalate** is susceptible to microbial degradation in the environment. Studies have shown that bacteria, such as *Delftia* sp. WL-3, can utilize DET as a sole carbon source.[\[16\]](#)[\[17\]](#) [\[18\]](#) The metabolic pathway involves the initial hydrolysis of the ester bonds to form terephthalic acid (TPA). TPA is then converted to protocatechuic acid (PCA), which subsequently enters central metabolic pathways and is mineralized.[\[16\]](#)[\[17\]](#)[\[19\]](#)

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#### Proposed Metabolic Pathway of **Diethyl terephthalate**.

## Toxicological Profile

The safety and hazards associated with **Diethyl terephthalate** have been evaluated by multiple regulatory bodies. The key toxicological data are summarized below.

Hazard Class	GHS Classification	Reference(s)
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	[3]
Serious Eye Damage/Irritation	Category 2A (Causes serious eye irritation)	[3]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)	[3]

Standard handling procedures should be followed, including the use of personal protective equipment to avoid contact with skin and eyes.[20] It should be used in well-ventilated areas to prevent inhalation of vapors.[6]

## Analytical Methods

Accurate quantification of **Diethyl terephthalate** is essential for quality control, environmental monitoring, and research.

- Chromatographic Techniques: High-Performance Liquid Chromatography (HPLC) with UV detection and Gas Chromatography (GC), often coupled with Mass Spectrometry (GC-MS), are the most common and robust methods for the analysis of DET.[21][22][23] HPLC is particularly well-suited for analyzing pharmaceutical formulations, while GC-MS is preferred for environmental samples due to its high sensitivity and specificity.[21][24]
- Sample Preparation: A critical consideration in phthalate analysis is the prevention of sample contamination, as these compounds are ubiquitous in laboratory materials like plastics.[21] Rigorous cleaning of all glassware and use of high-purity solvents are mandatory. Sample extraction methods vary by matrix and include liquid-liquid extraction (LLE) and solid-phase extraction (SPE).[23]

## Conclusion

**Diethyl terephthalate** (CAS 636-09-9) is a compound of significant industrial and scientific interest. Its well-defined physicochemical properties, established synthesis routes, and diverse applications, particularly in the polymer and pharmaceutical industries, make it a valuable chemical. Ongoing research into its bio-based synthesis and biodegradation continues to enhance its profile as a versatile and manageable chemical entity. This guide provides the core technical information required by researchers and developers to effectively utilize and study this compound.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to Diethyl Terephthalate (CAS 663-09-9)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1670542#diethyl-terephthalate-cas-number-636-09-9>

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